

N-Boc-N-methyl-D-Valinol: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *N-Boc-N-methyl-D-Valinol*

Cat. No.: *B15606886*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data, properties, and handling protocols for **N-Boc-N-methyl-D-Valinol**. This document is intended to serve as an essential resource for researchers, scientists, and professionals involved in drug development and other scientific research where this compound is utilized.

Chemical Identification and Properties

N-Boc-N-methyl-D-Valinol, with the CAS number 106391-87-1, is a chiral amino alcohol derivative. The tert-butoxycarbonyl (Boc) group serves as a protective group for the amine, making it a valuable intermediate in organic synthesis, particularly in the construction of complex molecules for pharmaceutical applications.

Table 1: Physicochemical Properties of **N-Boc-N-methyl-D-Valinol**

Property	Value	Reference
Molecular Formula	C10H21NO3	[1][2]
Molecular Weight	203.28 g/mol	[1][2]
Appearance	Clear colorless to pale yellow liquid	[1]
Melting Point	68-72 °C	[1]
Boiling Point	218 °C	[1][2]
Density	0.995 g/mL at 25 °C	[1][2]
Refractive Index	n ₂₀ /D 1.451 (lit.)	[1][2]
Flash Point	>230 °F (>110 °C)	[1]
Optical Activity	[α] ₂₃ /D +23°, c = 1 in chloroform	[1][2]
pKa	12.02 ± 0.46 (Predicted)	[1]

Material Safety Data Sheet (MSDS) Summary

The following sections summarize the key safety information for **N-Boc-N-methyl-D-Valinol**, compiled from available Safety Data Sheets (SDS).

Hazard Identification

N-Boc-N-methyl-D-Valinol is classified as a hazardous substance. The GHS classification indicates the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[3]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[3]
- Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[2][3]

Table 2: GHS Hazard Information

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation

First-Aid Measures

Immediate medical attention is required in case of exposure.

- If Inhaled: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration and consult a doctor immediately.[3]
- In Case of Skin Contact: Take off contaminated clothing immediately and wash the affected area with plenty of water.[3] If skin irritation occurs, get medical help.[3]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[3][4]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting.[4]

Handling and Storage

- Handling: Wash hands and any exposed skin thoroughly after handling.[4] Use only outdoors or in a well-ventilated area.[3] Avoid breathing dust, fume, gas, mist, vapors, or spray.[3]
- Storage: Store in a well-ventilated place and keep the container tightly closed.[3][4] The recommended storage temperature is 2-8°C in a dry, sealed container.[1]

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[3]

- Skin Protection: Wear protective gloves and impervious clothing.[3]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[3]

Experimental Protocols

While a specific, detailed synthesis protocol for **N-Boc-N-methyl-D-Valinol** is not readily available in the searched literature, a representative procedure can be derived from general methods for the N-Boc protection of amino alcohols. The following is a generalized experimental protocol.

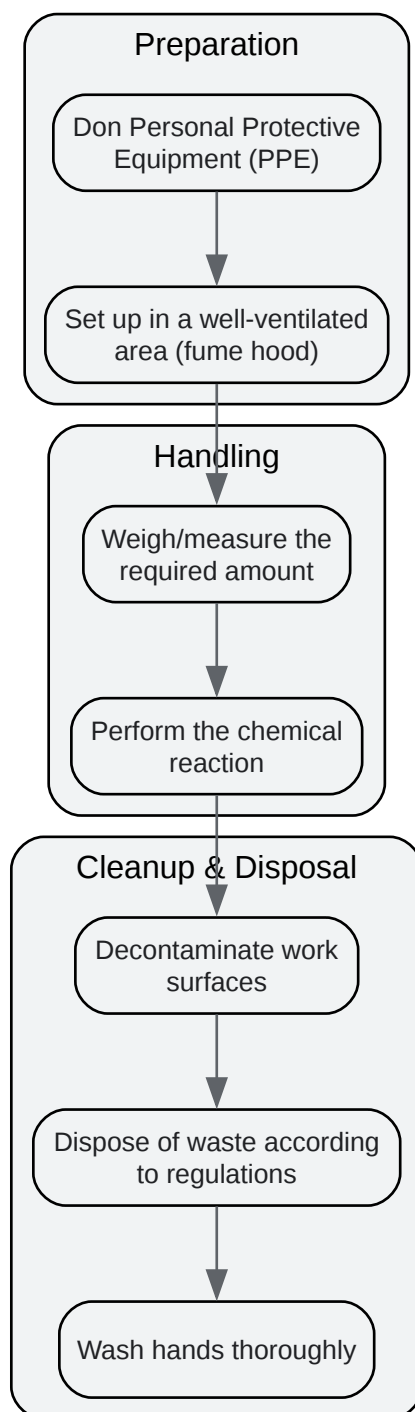
Representative Protocol for the Synthesis of **N-Boc-N-methyl-D-Valinol**:

- Dissolution: Dissolve N-methyl-D-Valinol in a suitable solvent such as a 1:1 mixture of tetrahydrofuran (THF) and water.
- Basification: Add a base, such as sodium bicarbonate (NaHCO_3), to the solution at 0 °C.
- Addition of Boc Anhydride: Slowly add di-tert-butyl dicarbonate (Boc_2O) to the reaction mixture at 0 °C.
- Reaction: Allow the mixture to warm to room temperature and stir for approximately 10-12 hours.
- Workup: Remove the volatile components of the reaction mixture under reduced pressure. Dilute the remaining solution with water.
- Extraction: Extract the aqueous phase multiple times with an organic solvent like ethyl acetate.
- Drying and Concentration: Combine the organic phases, wash with brine, dry over anhydrous sodium sulfate, and concentrate under vacuum to yield the crude product.
- Purification: The crude **N-Boc-N-methyl-D-Valinol** can be purified using silica gel column chromatography.

Visualizations

General Handling Workflow

The following diagram illustrates a general workflow for the safe handling of **N-Boc-N-methyl-D-Valinol** in a laboratory setting.

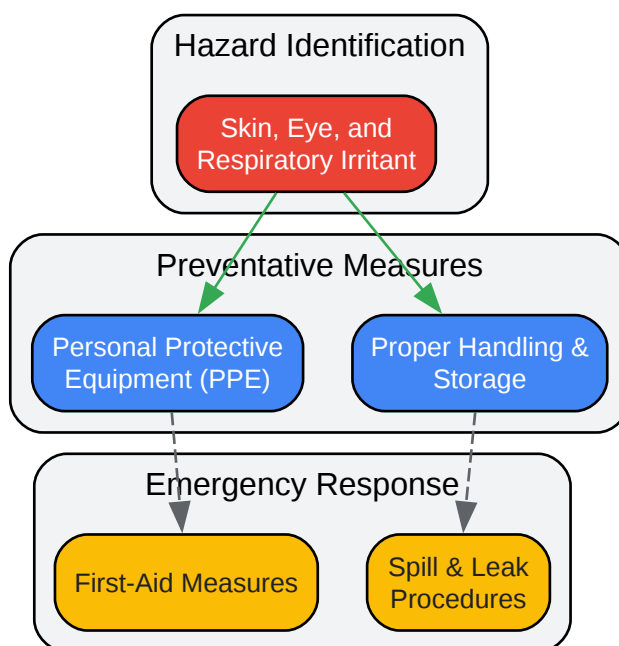


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Caption: General workflow for handling **N-Boc-N-methyl-D-Valinol**.

MSDS Logical Relationships

This diagram shows the logical flow of information and actions based on the Material Safety Data Sheet.



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Caption: Logical relationships of MSDS information for **N-Boc-N-methyl-D-Valinol**.

Ecological Information

There is currently no data available regarding the ecotoxicity, persistence and degradability, bioaccumulative potential, or mobility in soil for **N-Boc-N-methyl-D-Valinol**.^[3] Therefore, it should be handled in a manner that prevents its release into the environment.

Disposal Considerations

Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[3][4] Chemical waste generators must determine whether a discarded chemical is classified as hazardous and consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[4]

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